

An In-depth Technical Guide to 7-Acetoxy-1-methylquinolinium iodide

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Compound of Interest

Compound Name: 7-Acetoxy-1-methylquinolinium
iodide

Cat. No.: B1366000

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For Researchers, Scientists, and Drug Development Professionals

Abstract

7-Acetoxy-1-methylquinolinium iodide (AMQI) is a key fluorogenic substrate utilized in the sensitive detection of cholinesterase activity. Its enzymatic hydrolysis yields a highly fluorescent product, providing a robust method for quantifying enzyme kinetics and screening for inhibitors. This technical guide provides a comprehensive overview of AMQI, including its chemical properties, mechanism of action, detailed experimental protocols for its use in cholinesterase assays, and relevant safety information. The presented data and methodologies are intended to support researchers and drug development professionals in the effective application of this compound.

Chemical and Physical Properties

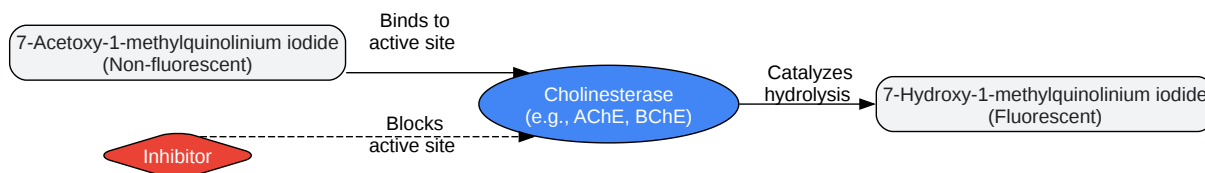
7-Acetoxy-1-methylquinolinium iodide is a solid, water-soluble compound. Its key properties are summarized in the table below.

Property	Value	Reference
CAS Number	7270-83-9	[1][2][3][4][5][6][7]
Molecular Formula	C ₁₂ H ₁₂ INO ₂	[1][2][4]
Molecular Weight	329.13 g/mol	[1][2][3][4]
Appearance	Solid Powder	[1]
Purity	≥98%	[1][3]
Excitation Wavelength	320 nm	[1][2]
Emission Wavelength	410 nm	[1][2]
SMILES	[I-].CC(=O)OC1=CC2=C(C=C1)C=CC=[N+]2C	[1]
InChI	InChI=1S/C12H12NO2.HI/c1-9(14)15-11-6-5-10-4-3-7-13(2)12(10)8-11;/h3-8H,1-2H3;1H/q+1;/p-1	[1]
InChIKey	IFUAVRXVEJBLFI-UHFFFAOYSA-M	[1]

Mechanism of Action and Application

7-Acetoxy-1-methylquinolinium iodide serves as a substrate for cholinesterases, such as acetylcholinesterase (AChE) and butyrylcholinesterase (BChE). The enzymatic hydrolysis of the acetoxy group at the 7-position of the quinolinium ring results in the formation of the highly fluorescent product, 7-hydroxy-1-methylquinolinium iodide. This reaction forms the basis of a continuous, fluorescence-based assay for measuring cholinesterase activity.[1][2][3][6]

The primary application of AMQI is in the detection and quantification of cholinesterase inhibitors.[1][2] By measuring the decrease in the rate of fluorescence generation in the presence of a test compound, the inhibitory potency (e.g., IC₅₀ value) can be determined. This makes AMQI a valuable tool in drug discovery and development, particularly for Alzheimer's disease, myasthenia gravis, and other neurological disorders where cholinesterase inhibitors are a therapeutic strategy.



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Mechanism of **7-Acetoxy-1-methylquinolinium iodide** hydrolysis by cholinesterase.

Experimental Protocol: Cholinesterase Inhibition Assay

The following is a generalized protocol for a 96-well plate-based cholinesterase inhibition assay using **7-Acetoxy-1-methylquinolinium iodide**. Researchers should optimize concentrations and incubation times for their specific enzyme and experimental conditions.

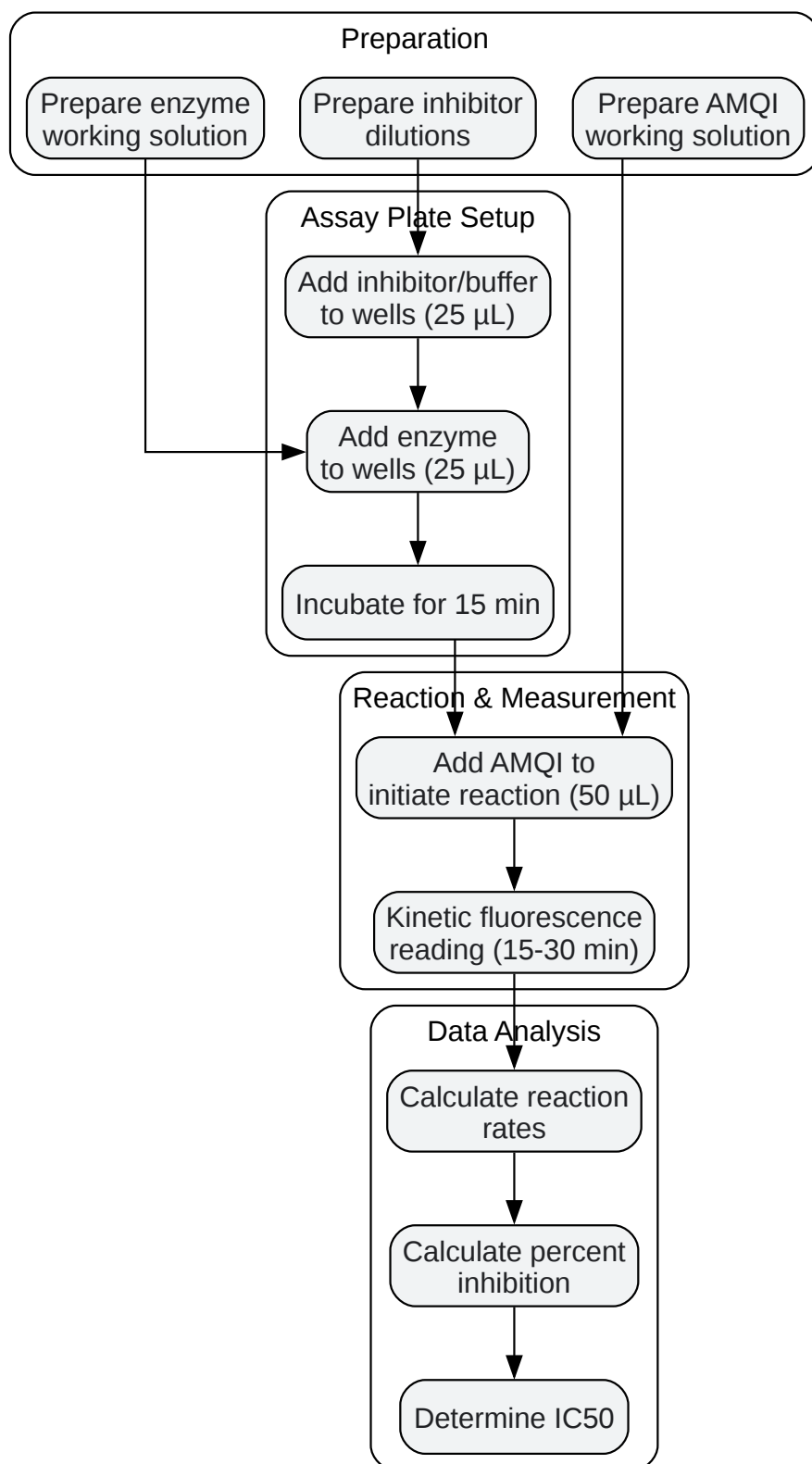
Materials:

- **7-Acetoxy-1-methylquinolinium iodide** (AMQI) stock solution (e.g., 10 mM in DMSO)
- Cholinesterase enzyme (e.g., human recombinant AChE or BChE)
- Assay buffer (e.g., 100 mM phosphate buffer, pH 7.4)
- Test compounds (potential inhibitors)
- 96-well black microplate
- Fluorescence plate reader (Excitation: 320 nm, Emission: 410 nm)

Procedure:

- Prepare Reagent Solutions:

- Dilute the AMQI stock solution in assay buffer to the desired working concentration (e.g., 200 μ M).
- Dilute the cholinesterase enzyme in assay buffer to the desired working concentration.
- Prepare serial dilutions of the test compounds in assay buffer.
- Assay Setup:
 - To the wells of the 96-well plate, add:
 - 25 μ L of assay buffer (for blank and control wells) or 25 μ L of test compound solution.
 - 25 μ L of cholinesterase enzyme solution.
 - Incubate the plate at room temperature for 15 minutes to allow for inhibitor-enzyme interaction.
- Initiate Reaction:
 - Add 50 μ L of the AMQI working solution to all wells to start the enzymatic reaction.
- Fluorescence Measurement:
 - Immediately place the plate in a fluorescence plate reader.
 - Measure the fluorescence intensity kinetically over a period of 15-30 minutes, with readings taken every 1-2 minutes.
- Data Analysis:
 - Calculate the rate of reaction (slope of the fluorescence versus time curve) for each well.
 - Determine the percent inhibition for each concentration of the test compound relative to the control (enzyme without inhibitor).
 - Plot the percent inhibition against the logarithm of the inhibitor concentration and fit the data to a suitable model to determine the IC₅₀ value.



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Workflow for a cholinesterase inhibition assay using **7-Acetoxy-1-methylquinolinium iodide**.

Safety and Handling

Hazard Identification:

- Toxic if swallowed.
- May damage fertility or the unborn child.

Precautionary Statements:

- Obtain special instructions before use.
- Do not handle until all safety precautions have been read and understood.
- Wash skin thoroughly after handling.
- Do not eat, drink or smoke when using this product.
- Wear protective gloves, protective clothing, eye protection, and face protection.
- If swallowed, immediately call a poison center or doctor. Rinse mouth.
- If exposed or concerned, get medical advice/attention.
- Store locked up.
- Dispose of contents/container to an approved waste disposal plant.

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.
[\[8\]](#)

Storage:

- Store in a dry, dark place at -20°C for long-term storage (up to 1 year).[\[1\]](#)
- For short-term storage, +2°C to +8°C is recommended.[\[4\]](#)
- Shipped under ambient temperature as a non-hazardous chemical.[\[1\]](#)

Synthesis

While detailed, peer-reviewed synthesis protocols for **7-Acetoxy-1-methylquinolinium iodide** are not readily available in the public domain, the synthesis of similar quinolinium compounds often involves the quaternization of the quinoline nitrogen with an alkylating agent (in this case, methyl iodide) and subsequent functionalization of the quinoline ring. The synthesis of a related compound, 4-acetoxy-1,2,3,4-tetrahydro-2,2-dimethyl-6,7-methylenedioxyisoquinolinium iodide, an acetylcholine analog, has been described in the literature, providing a potential reference for the synthetic methodology of such compounds.[9]

Conclusion

7-Acetoxy-1-methylquinolinium iodide is a valuable and sensitive tool for the study of cholinesterase activity and the screening of potential inhibitors. Its fluorogenic properties allow for a continuous and high-throughput assay format, making it well-suited for applications in academic research and industrial drug discovery. Proper understanding of its mechanism, adherence to established protocols, and observation of safety precautions are essential for its effective and safe use.

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